Definitive Guide: 1H NMR Characterization of 2-Methylphenothiazine in CDCl3

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Compound of Interest

Compound Name:	*10H-Phenothiazine, 2-methyl-*
CAS No.:	*5828-51-3*
Cat. No.:	*B12664748*

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Executive Summary

Phenothiazine derivatives represent a critical scaffold in medicinal chemistry, serving as the backbone for historic neuroleptic drugs (e.g., chlorpromazine) and modern materials science applications (OLEDs). 2-methylphenothiazine (2-MePTZ) is a frequent intermediate or impurity in the synthesis of these derivatives.

Accurate structural verification of 2-MePTZ requires distinguishing it from its regioisomers (e.g., 10-methylphenothiazine) and the unsubstituted parent compound. This guide provides a technical breakdown of the 1H NMR chemical shifts in Deuterated Chloroform (

), focusing on the diagnostic signals that validate the position of the methyl substituent.

Structural Analysis & Assignment Logic

To interpret the spectrum accurately, one must understand the electronic environment of the phenothiazine tricycle. The molecule consists of two benzene rings linked by sulfur and nitrogen.

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The Electronic Environment[1]

- Nitrogen (Position 10): The amine proton (

) is exchangeable and sensitive to concentration/temperature. The nitrogen lone pair donates electron density into the rings (resonance), shielding the ortho and para protons (positions 1, 3, 6, 8).

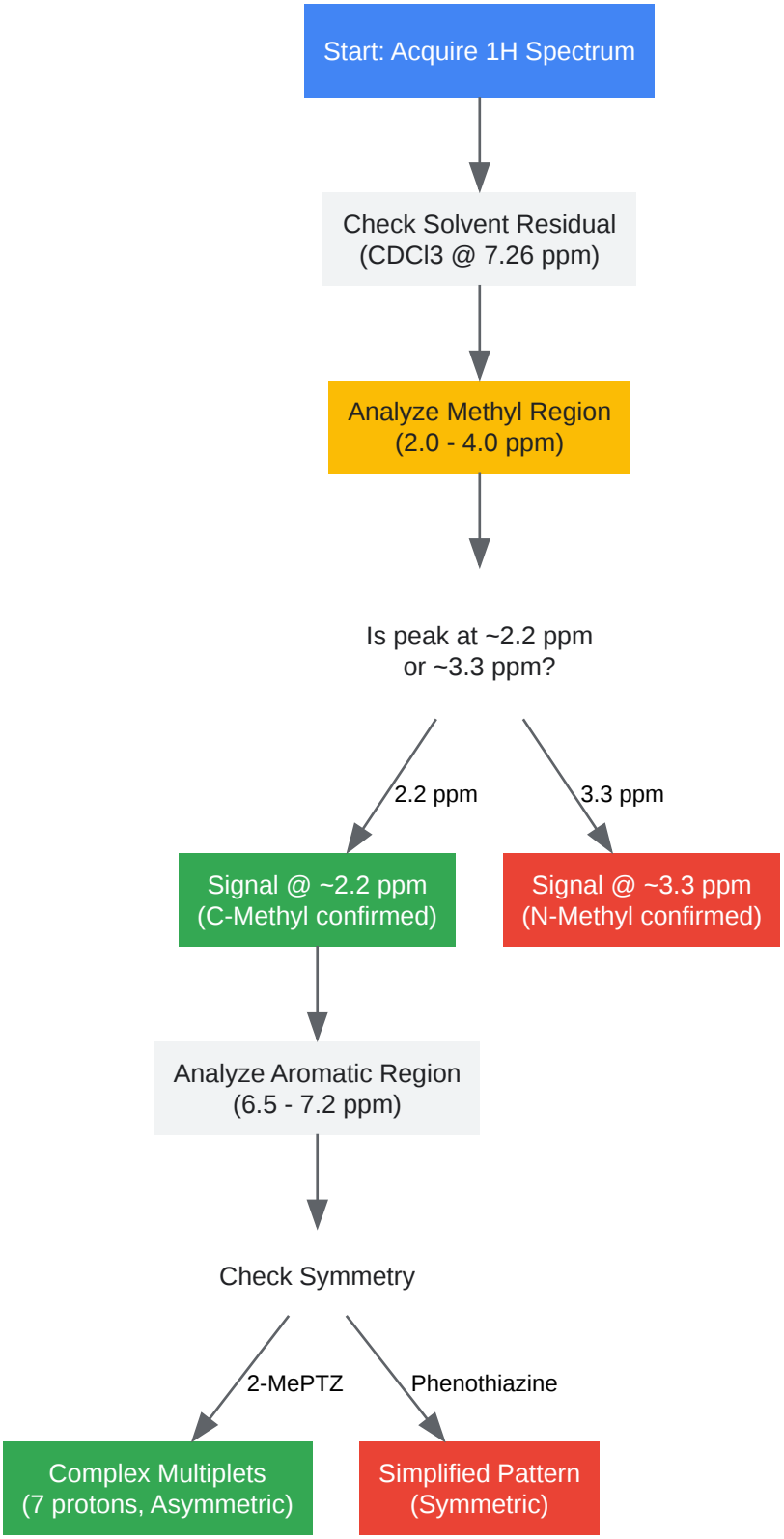
- Sulfur (Position 5): Sulfur is less electron-donating than nitrogen but exerts a deshielding effect on adjacent protons (positions 4, 6) due to anisotropy and electronegativity relative to carbon.[1]

- 2-Methyl Group: This alkyl substituent exerts a weak inductive effect (+I), slightly shielding adjacent protons and breaking the symmetry of the molecule.

Decision Tree for Structural Verification

The following logic flow illustrates the step-by-step process to confirm 2-MePTZ identity using NMR data.

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Figure 1: Logical workflow for distinguishing 2-methylphenothiazine from its isomers.

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Comparative Chemical Shift Data[1][2][3][4][5]

The following table contrasts 2-MePTZ with its primary alternatives: the unsubstituted parent (Phenothiazine) and the N-methylated isomer (10-Methylphenothiazine).

Table 1: Comparative 1H NMR Shifts in

(400 MHz)

Feature	2-Methylphenothiazine **(Target)**	Phenothiazine **(Parent)**	10-Methylphenothiazine **(Isomer)**
Methyl ( )	2.23 (s, 3H)	Absent	3.38 (s, 3H)
Amine ( )	5.8 - 8.0 (bs, 1H)	5.7 - 8.0 (bs, 1H)	Absent
Aromatics ( )	6.50 - 7.05 (m, 7H)	6.49 - 6.96 (m, 8H)	6.80 - 7.20 (m, 8H)
Symmetry	Asymmetric (Distinct rings)	Symmetric ( )	Symmetric ( )

Detailed Signal Analysis

1. The Methyl Group (Diagnostic Peak)

- Observation: A sharp singlet integrates to 3 protons.
- Shift: 2.23 ppm.
- Mechanism: This is a methyl group attached to an hybridized aromatic carbon (Ar-

). It is shielded relative to heteroatom-bound methyls.

- Comparison: In 10-methylphenothiazine, the methyl is attached to Nitrogen. The electronegativity of Nitrogen deshields this group, pushing it downfield to

  3.38 ppm. This >1.0 ppm difference is the primary confirmation of regiochemistry.

2. The Amine Proton (NH)

- Observation: Broad singlet, integration often <1H due to exchange.
- Shift: Highly variable (

  5.8 – 8.0 ppm).
- Mechanism: The chemical shift depends heavily on sample concentration, temperature, and water content in the

  . Higher concentrations promote intermolecular Hydrogen bonding, shifting the peak downfield (higher ppm).
- Tip: If the NH peak obscures aromatic signals, add a drop of

  to the NMR tube. The NH signal will disappear (exchange to ND), revealing the underlying aromatic structure.

3. The Aromatic Region (6.5 - 7.1 ppm)

- Unsubstituted Ring: Shows a 4-proton pattern typical of phenothiazine (two doublets/triplets overlapping).
- Substituted Ring: Shows a 3-proton pattern (ABX or AMX system).
  - H1 (Meta to Me, Ortho to S): Typically the most deshielded doublet in this ring.
  - H3 (Ortho to Me): Appears as a doublet or broad singlet depending on long-range coupling.
  - H4 (Meta to Me, Ortho to N): Typically shielded by the Nitrogen lone pair, appearing upfield around 6.5-6.6 ppm.

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Experimental Protocol

To ensure reproducible chemical shift values, specifically for the labile NH proton, follow this standardized preparation protocol.



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Figure 2: Sample preparation workflow for high-resolution 1H NMR.

Protocol Steps:

- Massing: Weigh 5–10 mg of 2-methylphenothiazine into a clean vial. Note: Higher concentrations (>20mg) may cause line broadening.
- Solvation: Add 0.6 mL of high-quality

  (99.8% D, with 0.03% TMS).
- Homogenization: Vortex until the solution is clear. If the compound is oxidized (dark green/black), filtration through a small plug of basic alumina may be required to remove radical cations which broaden NMR signals.
- Reference: Calibrate the spectrum to the residual

  peak at

  7.26 ppm.

References

- National Institute of Advanced Industrial Science and Technology (AIST).Spectral Database for Organic Compounds (SDBS).[2] SDBS No. 4544 (Phenothiazine) & Analogues. [Link]
- PubChem.2-Methyl-10H-phenothiazine (Compound).[3] National Library of Medicine. [Link]

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Sources

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